

# An In-depth Technical Guide on Chlorodiisobutyloctadecylsilane

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## Compound of Interest

Compound Name: Chlorodiisobutyloctadecylsilane

CAS No.: 162578-86-1

Cat. No.: B063175

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For researchers, scientists, and professionals in drug development, a precise understanding of chemical reagents is paramount. This document provides core technical data on **chlorodiisobutyloctadecylsilane**.

## Core Molecular Data

The fundamental properties of **chlorodiisobutyloctadecylsilane** are summarized below, providing a clear reference for experimental design and chemical synthesis.

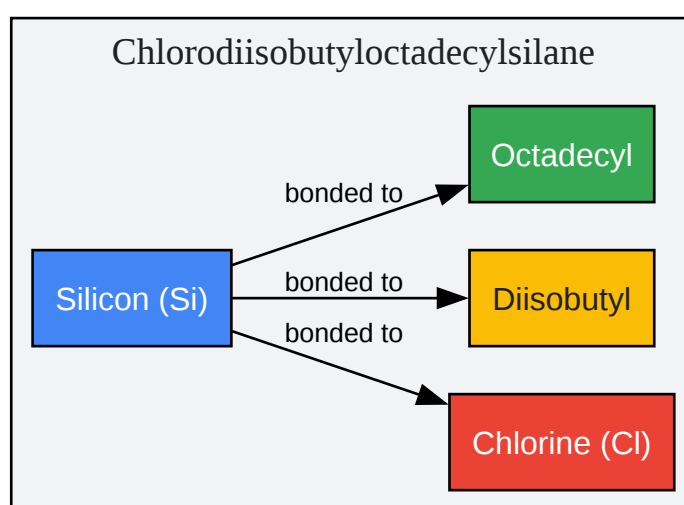
Property	Value
Molecular Formula	C <sub>26</sub> H <sub>55</sub> ClSi <sup>[1][2]</sup>
Molecular Weight	431.25 g/mol <sup>[1][2]</sup>
CAS Number	162578-86-1 <sup>[1][2]</sup>

## Experimental Protocols

Detailed experimental protocols involving **chlorodiisobutyloctadecylsilane** are highly dependent on the specific application, such as its use as a derivatization agent in chromatography or in organic synthesis. Researchers should refer to specific literature relevant to their field of inquiry for detailed methodologies.

## Visualizations

To illustrate the structural components of **chlorodiisobutyloctadecylsilane**, the following diagram outlines the logical relationship between its constituent groups.



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*A diagram showing the primary chemical groups bonded to the central silicon atom.*

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## References

- 1. [chemimpex.com](http://chemimpex.com) [chemimpex.com]
- 2. [scbt.com](http://scbt.com) [scbt.com]

- To cite this document: BenchChem. [An In-depth Technical Guide on Chlorodiisobutyloctadecylsilane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b063175/docs#an-in-depth-technical-guide-on-chlorodiisobutyloctadecylsilane>]

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